Safeguarding Your Laboratory: Proper Disposal of ATP-Red 1

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Compound of Interest

Compound Name:	*ATP-Red 1*
Cat. No.:	*B560525*

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For researchers and scientists dedicated to advancing drug development, maintaining a safe and efficient laboratory environment is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **ATP-Red 1**, a fluorescent probe used to monitor intracellular ATP concentrations. Adherence to these guidelines will help ensure the safety of laboratory personnel and compliance with environmental regulations.

Chemical Safety Profile

The Safety Data Sheet (SDS) for **ATP-Red 1** indicates that it is not classified as a hazardous substance or mixture.[1] However, it is crucial to handle all laboratory chemicals with care and to follow established protocols for waste management to minimize any potential risks.

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Property	Information	Citation
Product Name	ATP-Red 1	[1]
CAS Number	1847485-97-5	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, suitable respirator	[1]

Experimental Protocol: Disposal of ATP-Red 1 Waste

This protocol outlines the recommended procedure for disposing of waste containing **ATP-Red 1**, including solutions and contaminated materials.

Materials:

- Appropriate Personal Protective Equipment (PPE):
  - Safety goggles with side-shields
  - Chemical-resistant gloves (e.g., nitrile)
  - Laboratory coat
- Designated chemical waste container, properly labeled
- Absorbent material (e.g., diatomite, universal binders)
- 70% Ethanol or other suitable disinfectant for decontamination
- Spill containment kit

Procedure:

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- Waste Segregation:
  - Collect all waste containing **ATP-Red 1**, including unused solutions, spent cell culture media, and contaminated consumables (e.g., pipette tips, microplates), in a designated and clearly labeled waste container.
  - Do not mix **ATP-Red 1** waste with other incompatible waste streams.
- Liquid Waste Management:
  - For small quantities of aqueous solutions containing **ATP-Red 1**, absorb the liquid using an inert material like diatomite or universal binders.
  - Treat the absorbent material as chemical waste and place it in the designated, sealed waste container.
- Solid Waste Management:
  - Place all contaminated solid waste, such as gloves, paper towels, and plasticware, directly into the designated chemical waste container.
- Decontamination:
  - Decontaminate surfaces and non-disposable equipment that have come into contact with **ATP-Red 1** by scrubbing with 70% ethanol or another appropriate laboratory disinfectant.
  - Dispose of any cleaning materials (e.g., wipes, paper towels) as chemical waste.
- Container Management:
  - Ensure the chemical waste container is kept securely closed when not in use.
  - Store the waste container in a designated satellite accumulation area, away from drains and water courses.
- Final Disposal:

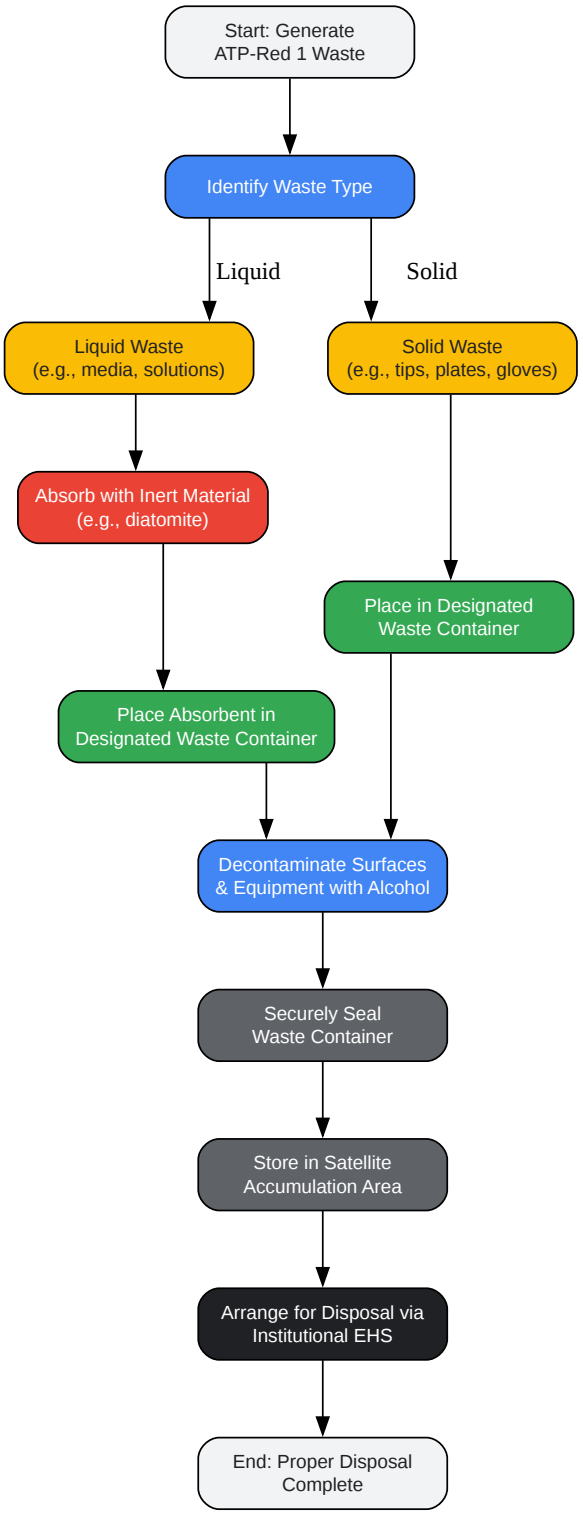
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- Arrange for the disposal of the chemical waste container through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- Always follow your local, state, and federal regulations for chemical waste disposal.

Logical Workflow for **ATP-Red 1** Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ATP-Red 1**.

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Caption: Workflow for the safe disposal of **ATP-Red 1** waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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